

Application Notes and Protocols for the Quantitative Analysis of Tetratriacontane-d70

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Compound of Interest

Compound Name: Tetratriacontane-d70

Cat. No.: B15127751

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to determining the correct concentration of **Tetratriacontane-d70**, a deuterated long-chain alkane. This document outlines the principles of isotope dilution mass spectrometry, detailed protocols for sample preparation and analysis by Gas Chromatography-Mass Spectrometry (GC-MS), and an example of its application in environmental research.

Introduction

Tetratriacontane-d70 (C₃₄D₇₀) is the deuterated form of tetratriacontane, a long-chain alkane. Due to its isotopic labeling, it serves as an excellent internal standard for the quantitative analysis of hydrocarbons and other compounds using isotope dilution mass spectrometry (IDMS).^{[1][2]} IDMS is a highly accurate analytical technique that corrects for sample loss during preparation and analysis by measuring the ratio of the analyte to a known amount of an isotopically labeled standard.^[1] This document provides a detailed protocol for the precise quantification of **Tetratriacontane-d70** itself, which is a critical step when preparing standard solutions for calibration curves or when it is the target analyte in specific research applications.

Physicochemical Properties of Tetratriacontane-d70

A clear understanding of the physical and chemical properties of **Tetratriacontane-d70** is fundamental for its accurate quantification.

Property	Value	Reference
Molecular Formula	CD ₃ (CD ₂) ₃₂ CD ₃	[3]
Molecular Weight	549.35 g/mol	[4][5]
Appearance	White Solid	[3]
Purity	Typically ≥98% chemical purity, 99 atom % D	[3][5]
CAS Number	1219805-47-6	[3][5]

Experimental Protocols

I. Preparation of Standard Solutions

Accurate preparation of standard solutions is paramount for generating reliable calibration curves.

Materials:

- **Tetratriacontane-d70** solid
- High-purity solvent (e.g., n-heptane, hexane, or dichloromethane)
- Analytical balance (4-5 decimal places)
- Class A volumetric flasks with stoppers
- Glass beakers
- Glass stirring rod
- Pasteur pipettes

Procedure:

- Calculate the required mass: Determine the mass of **Tetratriacontane-d70** needed to prepare a stock solution of a specific concentration (e.g., 1 mg/mL).

- Weigh the standard: Accurately weigh the calculated amount of **Tetratriacontane-d70** into a clean glass beaker.
- Dissolve the standard: Add a small amount of the chosen solvent to the beaker and use a glass stirring rod to completely dissolve the solid. Gentle warming or sonication may be required to facilitate the dissolution of this long-chain alkane.
- Transfer to a volumetric flask: Quantitatively transfer the dissolved standard solution into a volumetric flask of the desired volume using a clean funnel.
- Rinse and dilute: Rinse the beaker and stirring rod multiple times with the solvent, transferring all rinsings into the volumetric flask to ensure no loss of the standard.
- Bring to volume: Carefully add the solvent to the volumetric flask until the bottom of the meniscus aligns with the calibration mark.
- Homogenize: Stopper the flask and invert it several times to ensure the solution is thoroughly mixed.
- Prepare working standards: Perform serial dilutions from the stock solution to prepare a series of working standards with decreasing concentrations for building a calibration curve.

II. GC-MS Analysis for Quantification

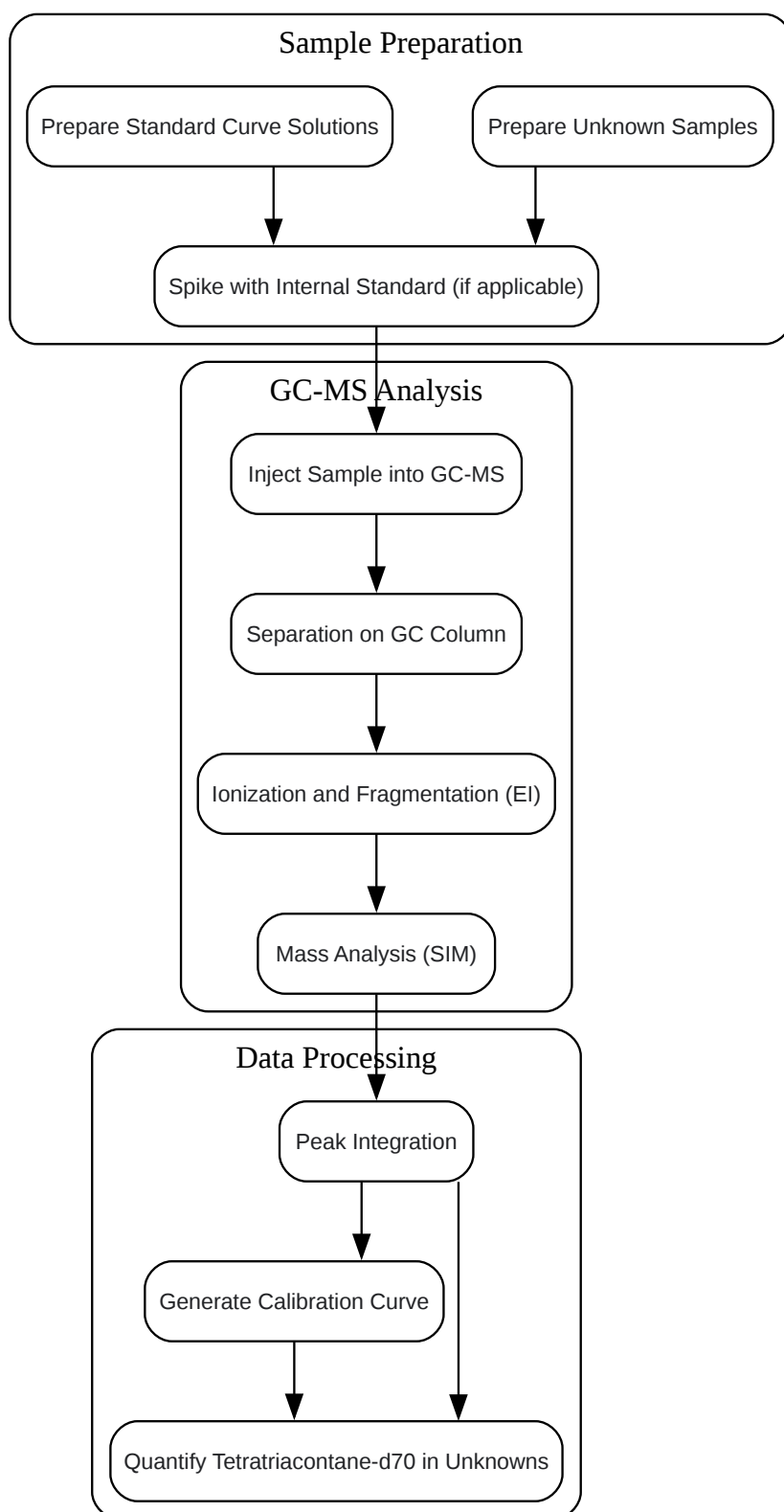
Gas Chromatography-Mass Spectrometry is the method of choice for the analysis of long-chain alkanes due to its high resolution and sensitivity.

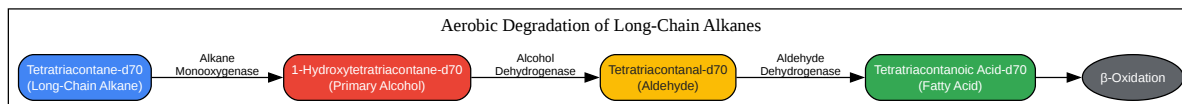
Instrumentation and Parameters:

Parameter	Recommended Setting
Gas Chromatograph	Agilent 7890 GC or equivalent
Mass Spectrometer	Agilent 5977 MS or equivalent
Column	HP-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injection Mode	Pulsed splitless
Injector Temperature	250 - 300°C
Carrier Gas	Helium, constant flow of 1.0 - 1.5 mL/min
Oven Temperature Program	Initial: 50°C, hold for 2 minRamp 1: 15°C/min to 320°CHold: 10 min at 320°C
MS Source Temperature	230°C
MS Quadrupole Temperature	150°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
SIM Ions for Tetratriacontane-d70	To be determined from the mass spectrum (characteristic fragment ions)

Note: The optimal oven temperature program may need to be adjusted based on the specific instrument and column used to ensure good chromatographic separation.

Sample Analysis Workflow:





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